

Carbamazepine-d10 CAS number and molecular weight

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Compound of Interest

Compound Name: Carbamazepine-d10

Cat. No.: B163015

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In-Depth Technical Guide: Carbamazepine-d10

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides core information on **Carbamazepine-d10**, a deuterated analog of Carbamazepine. It is primarily utilized as an internal standard for the quantification of Carbamazepine in various analytical methodologies, such as mass spectrometry.

Core Properties of Carbamazepine-d10

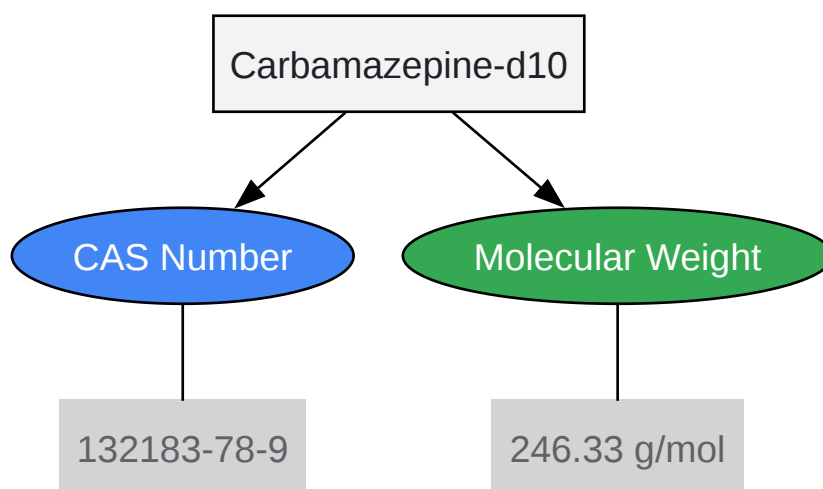
The fundamental physicochemical properties of **Carbamazepine-d10** are summarized below. These values are essential for accurate experimental design and data interpretation.

Property	Value	References
CAS Number	132183-78-9	[1] [2] [3] [4] [5]
Molecular Formula	C ₁₅ H ₂ D ₁₀ N ₂ O	[1] [2] [4]
Molecular Weight	246.33 g/mol	[3] [4]
Alternate Molecular Weight	246.34 g/mol	[2] [5]
Alternate Molecular Weight	246.3 g/mol	[1]

Logical Relationship of Carbamazepine-d10

Properties

The following diagram illustrates the direct association between **Carbamazepine-d10** and its key identifiers.

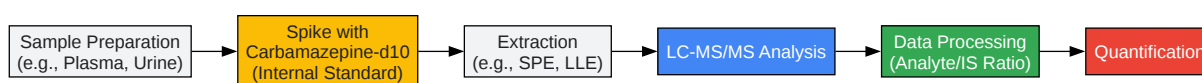


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Carbamazepine-d10 Core Identifiers

Experimental Protocols

While specific experimental protocols are highly dependent on the application (e.g., pharmacokinetic studies, metabolic profiling), a general workflow for the use of **Carbamazepine-d10** as an internal standard in a quantitative LC-MS/MS analysis is outlined below.



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LC-MS/MS Workflow with Internal Standard

Methodology:

- **Sample Preparation:** The biological matrix (e.g., plasma, serum, urine) is prepared to be compatible with the extraction procedure. This may involve centrifugation to remove particulates or enzymatic hydrolysis.
- **Internal Standard Spiking:** A known concentration of **Carbamazepine-d10** is added to all samples, calibration standards, and quality control samples.
- **Extraction:** The analyte (Carbamazepine) and the internal standard (**Carbamazepine-d10**) are extracted from the biological matrix. Common techniques include solid-phase extraction (SPE) or liquid-liquid extraction (LLE).
- **LC-MS/MS Analysis:** The extracted samples are injected into a liquid chromatography-tandem mass spectrometry system. The chromatographic separation resolves Carbamazepine and **Carbamazepine-d10** from other matrix components. The mass spectrometer is operated in multiple reaction monitoring (MRM) mode to detect specific precursor-to-product ion transitions for both the analyte and the internal standard.
- **Data Processing:** The peak areas of the analyte and the internal standard are integrated. The ratio of the analyte peak area to the internal standard peak area is calculated for all samples.
- **Quantification:** A calibration curve is constructed by plotting the peak area ratio against the concentration of the calibration standards. The concentration of Carbamazepine in the unknown samples is then determined from this calibration curve.

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